

In-Depth Technical Guide to 5-Methoxy-3,4-dihydro-2H-pyrrole

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Compound of Interest

Compound Name: 5-methoxy-3,4-dihydro-2H-pyrrole

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Introduction

5-Methoxy-3,4-dihydro-2H-pyrrole, also known as 2-methoxy-1-pyrroline, is a heterocyclic organic compound with the chemical formula C_5H_9NO . This guide provides a comprehensive overview of its physical properties, synthesis, and spectral characterization, serving as a technical resource for its application in research and development, particularly in the pharmaceutical and medicinal chemistry sectors. Its structural motif is a key intermediate in the synthesis of more complex biologically active molecules.[1][2]

Core Physical and Chemical Properties

5-Methoxy-3,4-dihydro-2H-pyrrole is typically a colorless to light yellow liquid.[1] It is soluble in organic solvents such as ethanol and dimethylformamide, and slightly soluble in water.[1] The compound is recognized for its utility as a synthetic intermediate in organic synthesis.[1] In the pharmaceutical field, it serves as a starting material for the synthesis of biologically active molecules and is used in medicinal chemistry to prepare compounds that may inhibit biological enzyme activity and regulate cell signaling.[1]

Table 1: Physical and Chemical Properties of **5-Methoxy-3,4-dihydro-2H-pyrrole**

Property	Value	Reference
Molecular Formula	C ₅ H ₉ NO	[3]
Molecular Weight	99.13 g/mol	[3]
Boiling Point	118-121 °C	[4]
120.2 °C at 760 mmHg	[3]	
148-149 °C	[1]	
Density	approx. 1.041 g/cm ³	[1]
1.05±0.1 g/cm ³	[4]	
1.1±0.1 g/cm ³	[3]	
Melting Point	About -61 °C	[1]
Appearance	Colorless to light yellow liquid	[1]
Solubility	Soluble in ethanol and dimethylformamide, slightly soluble in water.	[1]
CAS Number	5264-35-7	[3][5]

Spectroscopic Data

Detailed experimental spectroscopic data for **5-methoxy-3,4-dihydro-2H-pyrrole** is not readily available in the cited literature. However, based on the known structure and data for similar pyrroline derivatives, the expected spectral characteristics can be predicted.

Table 2: Predicted Spectroscopic Data for **5-Methoxy-3,4-dihydro-2H-pyrrole**

Spectroscopy	Expected Peaks/Signals
¹ H NMR	Signals corresponding to the methoxy group protons (-OCH ₃), and the three methylene groups (-CH ₂ -) of the dihydropyrrole ring.
¹³ C NMR	Resonances for the methoxy carbon, the three methylene carbons, and the imine carbon (C=N).
IR Spectroscopy	Characteristic absorption bands for C-O stretching (ether), C=N stretching (imine), and C-H stretching (aliphatic).
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight (99.13 g/mol) and fragmentation patterns consistent with the loss of methoxy or other small fragments.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-methoxy-3,4-dihydro-2H-pyrrole** was not found in the provided search results, a general synthetic approach is mentioned. The preparation is typically carried out via a nucleophilic substitution reaction.^[1] A plausible method involves the reaction of a suitable precursor like 2-bromo-1-pyrroline with methanol.^[1]

A more general, multi-step synthesis and purification procedure for a related compound, 2-phenyl-1-pyrroline, starting from N-vinylpyrrolidin-2-one and ethyl benzoate, provides a useful reference for the type of methodology that could be adapted.^[6] This process involves the formation of an intermediate keto lactam, followed by acid-catalyzed hydrolysis and cyclization, and subsequent purification by distillation.^[6]

General Purification Strategy for Pyrroline Derivatives:

A common purification protocol for pyrroline derivatives involves the following steps:

- Extraction: The crude product is dissolved in an organic solvent like ethyl acetate and washed with a basic aqueous solution (e.g., sodium bicarbonate) and brine to remove acidic and water-soluble impurities.
- Drying: The organic layer is dried over an anhydrous drying agent such as magnesium sulfate.
- Solvent Removal: The solvent is removed under reduced pressure.
- Distillation or Chromatography: The crude product is then purified by vacuum distillation or column chromatography on silica gel to yield the pure compound.

Synthesis and Purification Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of a 2-substituted-1-pyrroline, which can be conceptually applied to **5-methoxy-3,4-dihydro-2H-pyrrole**.



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Caption: Generalized workflow for the synthesis and purification of **5-methoxy-3,4-dihydro-2H-pyrrole**.

Biological Activity and Signaling Pathways

While it is stated that **5-methoxy-3,4-dihydro-2H-pyrrole** is utilized in medicinal chemistry to create compounds that inhibit enzyme activity and modulate cell signaling, specific signaling pathways directly involving this compound are not detailed in the available literature.[1] However, the broader class of pyrroline derivatives is known to exhibit a range of biological

activities, and this compound serves as a valuable scaffold for developing new therapeutic agents.[\[2\]](#)

Safety Information

5-Methoxy-3,4-dihydro-2H-pyrrole is considered to have low toxicity.[\[1\]](#) However, standard laboratory safety precautions should always be observed.[\[1\]](#) This includes avoiding direct contact with skin and eyes, ensuring good ventilation to prevent inhalation of vapors, and storing the compound away from ignition sources and oxidizing agents in a tightly sealed container.[\[1\]](#)

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